

# A Comparative Guide to the Characterization of Chromium Carbide Coatings

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: CHROMIUM CARBIDE

Cat. No.: B1143668

[Get Quote](#)

An in-depth analysis of **chromium carbide** coatings deposited by High-Velocity Oxy-Fuel (HVOF) and Atmospheric Plasma Spraying (APS) techniques, utilizing X-ray Diffraction (XRD) and Scanning Electron Microscopy (SEM) for comprehensive characterization.

**Chromium carbide**-based coatings are extensively employed in various industries to enhance the wear and corrosion resistance of components operating in harsh environments. The performance of these coatings is intrinsically linked to their microstructure and phase composition, which are largely dictated by the deposition method. This guide provides a comparative analysis of  $\text{Cr}_3\text{C}_2$ -NiCr coatings deposited by two prevalent thermal spray techniques: High-Velocity Oxy-Fuel (HVOF) and Atmospheric Plasma Spraying (APS). We will delve into the characterization of these coatings using X-ray Diffraction (XRD) for phase identification and Scanning Electron Microscopy (SEM) for microstructural analysis.

## Comparative Analysis of HVOF and APS Deposited $\text{Cr}_3\text{C}_2$ -NiCr Coatings

The choice of deposition technique significantly influences the final properties of the **chromium carbide** coating. HVOF spraying, characterized by high particle velocities and lower temperatures compared to APS, generally produces denser coatings with less decarburization of the carbide phase.[1] Conversely, the higher temperatures in APS can lead to partial melting and dissolution of the  $\text{Cr}_3\text{C}_2$  particles, potentially forming other **chromium carbide** phases like  $\text{Cr}_7\text{C}_3$  and  $\text{Cr}_{23}\text{C}_6$ . [2]

A key differentiator lies in the microstructure. HVOF coatings typically exhibit a more homogeneous and dense structure with well-embedded carbide particles in the nickel-chromium matrix.[1][3] APS coatings, while also effective, may present higher porosity and a more complex phase composition due to the higher thermal input during the process.[2][4]

## Quantitative Data Summary

The following table summarizes typical quantitative data obtained from the characterization of Cr<sub>3</sub>C<sub>2</sub>-NiCr coatings deposited by HVOF and APS methods.

Property	HVOF Sprayed Cr <sub>3</sub> C <sub>2</sub> -NiCr	APS Sprayed Cr <sub>3</sub> C <sub>2</sub> -NiCr
Coating Thickness	~300 μm[1]	Variable, dependent on parameters
Porosity	<1% - 2.3%[3][5]	Generally higher than HVOF, can be ~5%
Microhardness	~910-1280 HV[5][6]	~1117 HV
Primary Phases (XRD)	Cr <sub>3</sub> C <sub>2</sub> , NiCr[3]	Cr <sub>3</sub> C <sub>2</sub> , Cr <sub>7</sub> C <sub>3</sub> , Cr <sub>23</sub> C <sub>6</sub> , NiCr[2][7]
Adhesion Strength	Up to 9.19 MPa/cm <sup>2</sup> [6]	Dependent on spray parameters

## Experimental Protocols

### X-ray Diffraction (XRD)

XRD is a fundamental technique for identifying the crystalline phases present in the **chromium carbide** coatings.

Methodology:

- **Sample Preparation:** The coated substrate is sectioned and mounted for analysis. The surface of the coating is typically polished to ensure a flat and representative area for X-ray irradiation.
- **Instrumentation:** A diffractometer equipped with a Cu K $\alpha$  radiation source is commonly used.

- Data Acquisition: The XRD patterns are recorded over a  $2\theta$  range, typically from  $20^\circ$  to  $90^\circ$ . [8]
- Phase Identification: The resulting diffraction peaks are compared with standard diffraction patterns from databases (e.g., JCPDS) to identify the present crystalline phases, such as  $\text{Cr}_3\text{C}_2$ ,  $\text{Cr}_7\text{C}_3$ ,  $\text{Cr}_{23}\text{C}_6$ , and the NiCr binder phase. [3][9]

## Scanning Electron Microscopy (SEM)

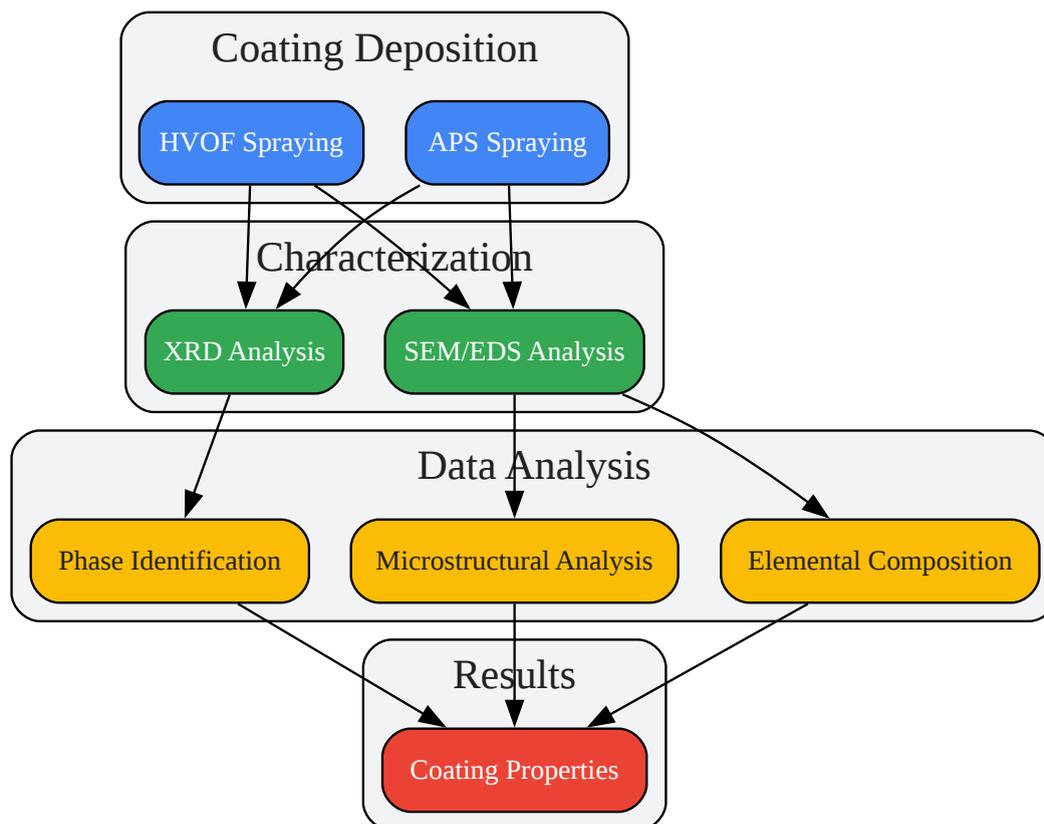
SEM provides high-resolution imaging of the coating's microstructure, including its morphology, porosity, and the distribution of different phases.

Methodology:

- Sample Preparation: Cross-sections of the coatings are prepared by cutting, mounting in a conductive resin, and then grinding and polishing to a mirror finish. For top-surface analysis, the as-deposited coating can be directly observed.
- Imaging: The samples are examined in a scanning electron microscope. Both secondary electron (SE) and backscattered electron (BSE) imaging modes are utilized. BSE imaging is particularly useful for distinguishing between the **chromium carbide** particles (which appear darker) and the metallic NiCr matrix (which appears brighter) due to the atomic number contrast. [9]
- Energy Dispersive X-ray Spectroscopy (EDS): EDS analysis is often performed in conjunction with SEM to determine the elemental composition of different regions within the coating, confirming the presence of chromium, carbon, nickel, and other elements.

## Visualization of the Characterization Workflow

## Experimental Workflow for Cr-Carbide Coating Characterization



[Click to download full resolution via product page](#)

Caption: Workflow for characterizing **chromium carbide** coatings.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [research.chalmers.se](http://research.chalmers.se) [[research.chalmers.se](http://research.chalmers.se)]

- 2. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 3. An HVOF-Sprayed (Cr<sub>3</sub>C<sub>2</sub>-NiCr+Co) Composite Coating on Ductile Cast Iron: Microstructure, Mechanical Properties, and Scratch Resistance - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. [jesi.astr.ro](https://www.jesi.astr.ro) [[jesi.astr.ro](https://www.jesi.astr.ro)]
- 5. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 6. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 7. chromium carbide coating: Topics by Science.gov [[science.gov](https://www.science.gov)]
- 8. [matsc.ktu.lt](https://www.matsc.ktu.lt) [[matsc.ktu.lt](https://www.matsc.ktu.lt)]
- 9. [spraysensors.tecnar.com](https://www.spraysensors.tecnar.com) [[spraysensors.tecnar.com](https://www.spraysensors.tecnar.com)]
- To cite this document: BenchChem. [A Comparative Guide to the Characterization of Chromium Carbide Coatings]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1143668#characterization-of-chromium-carbide-coatings-using-xrd-and-sem>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

